

Application Notes and Protocols for GPI-1046

Solution Preparation and Stability

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Compound of Interest

Compound Name: MC 1046

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These application notes provide detailed protocols for the preparation, storage, and handling of GPI-1046 solutions for research purposes. Adherence to these guidelines is crucial for ensuring the stability, efficacy, and reproducibility of experimental results.

Introduction to GPI-1046

GPI-1046 is a non-immunosuppressive immunophilin ligand with demonstrated neurotrophic and neuroprotective properties.[1][2] It is an analog of FK506 and binds to the FK506 binding protein-12 (FKBP-12).[2] Research indicates that GPI-1046 promotes neurite outgrowth, stimulates nerve regeneration, and offers protective effects in models of neurodegenerative diseases and nerve injury.[2][3] Its mechanism of action involves the upregulation of the glutamate transporter 1 (GLT1) and modulation of intracellular calcium levels.[1]

Solubility and Stability Data

Proper dissolution and storage are paramount to maintaining the biological activity of GPI-1046. The following tables summarize the solubility and stability data for GPI-1046.

Table 1: GPI-1046 Solubility

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (277.43 mM)	Hygroscopic DMSO can impact solubility; use freshly opened solvent. [1]
Note: "≥" indicates that the saturation point was not reached at this concentration. [1]		

Table 2: GPI-1046 Stock Solution Stability

Storage Temperature	Shelf Life	Storage Conditions
-80°C	6 months	Aliquot to prevent repeated freeze-thaw cycles. Protect from light. [1]
-20°C	1 month	Aliquot to prevent repeated freeze-thaw cycles. Protect from light. [1]

Experimental Protocols

Preparation of GPI-1046 Stock Solution (10 mg/mL in DMSO)

This protocol outlines the preparation of a concentrated stock solution, which can be diluted for various in vitro and in vivo applications.

Materials:

- GPI-1046 (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade

- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate GPI-1046 powder to room temperature before opening the vial.
- Aseptically weigh the desired amount of GPI-1046.
- Add the appropriate volume of fresh DMSO to achieve a final concentration of 10 mg/mL. For example, to prepare 1 mL of a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of GPI-1046.
- Vortex the solution thoroughly until the GPI-1046 is completely dissolved, resulting in a clear solution.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Store the aliquots as recommended in Table 2.

Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.^[1] The following are three common vehicle formulations.

Protocol 1: PEG300, Tween-80, and Saline Formulation

This formulation is suitable for intraperitoneal (i.p.) or oral (p.o.) administration.

Materials:

- GPI-1046 stock solution (10 mg/mL in DMSO)
- PEG300
- Tween-80

- Sterile Saline (0.9% NaCl)
- Sterile tubes

Procedure (for 1 mL of 1 mg/mL working solution):

- Add 400 μ L of PEG300 to a sterile tube.
- Add 100 μ L of the 10 mg/mL GPI-1046 DMSO stock solution to the PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL.
- Mix the final solution well before administration. The resulting solution should be clear.

Protocol 2: SBE- β -CD in Saline Formulation

This formulation is an alternative for parenteral administration.

Materials:

- GPI-1046 stock solution (10 mg/mL in DMSO)
- 20% (w/v) Sulfobutyl ether- β -cyclodextrin (SBE- β -CD) in sterile saline
- Sterile tubes

Procedure (for 1 mL of 1 mg/mL working solution):

- Add 900 μ L of 20% SBE- β -CD in saline to a sterile tube.
- Add 100 μ L of the 10 mg/mL GPI-1046 DMSO stock solution.
- Mix thoroughly until a clear solution is formed.

Protocol 3: Corn Oil Formulation

This formulation is intended for oral gavage, particularly for studies requiring dosing over an extended period.^[1]

Materials:

- GPI-1046 stock solution (10 mg/mL in DMSO)
- Corn oil
- Sterile tubes

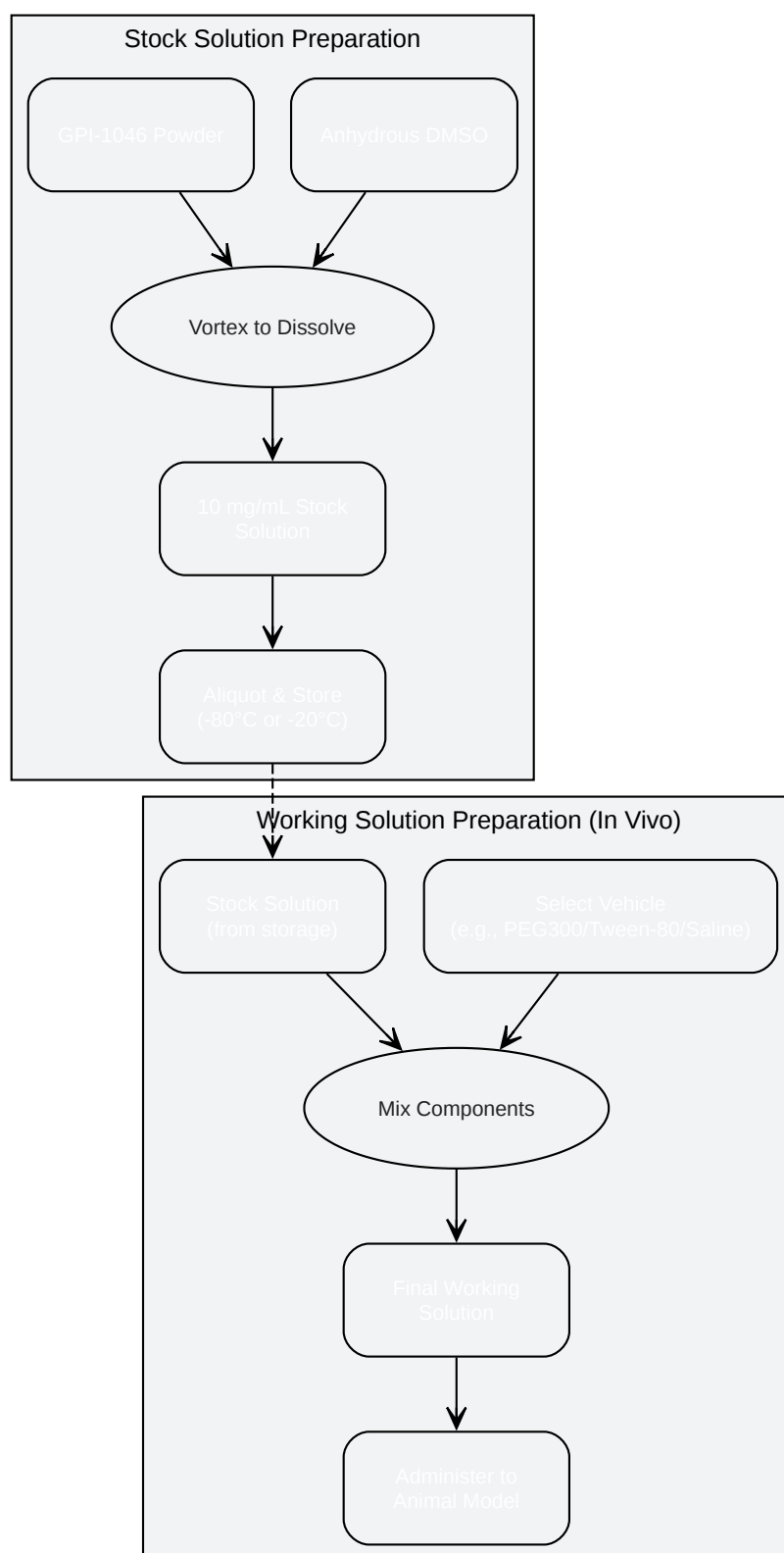
Procedure (for 1 mL of 1 mg/mL working solution):

- Add 900 μ L of corn oil to a sterile tube.
- Add 100 μ L of the 10 mg/mL GPI-1046 DMSO stock solution.
- Mix thoroughly. Sonication may be used to aid dissolution if precipitation occurs.

Visualized Workflows and Signaling Pathways

Experimental Workflow for Solution Preparation

The following diagram illustrates the general workflow for preparing GPI-1046 solutions for experimental use.

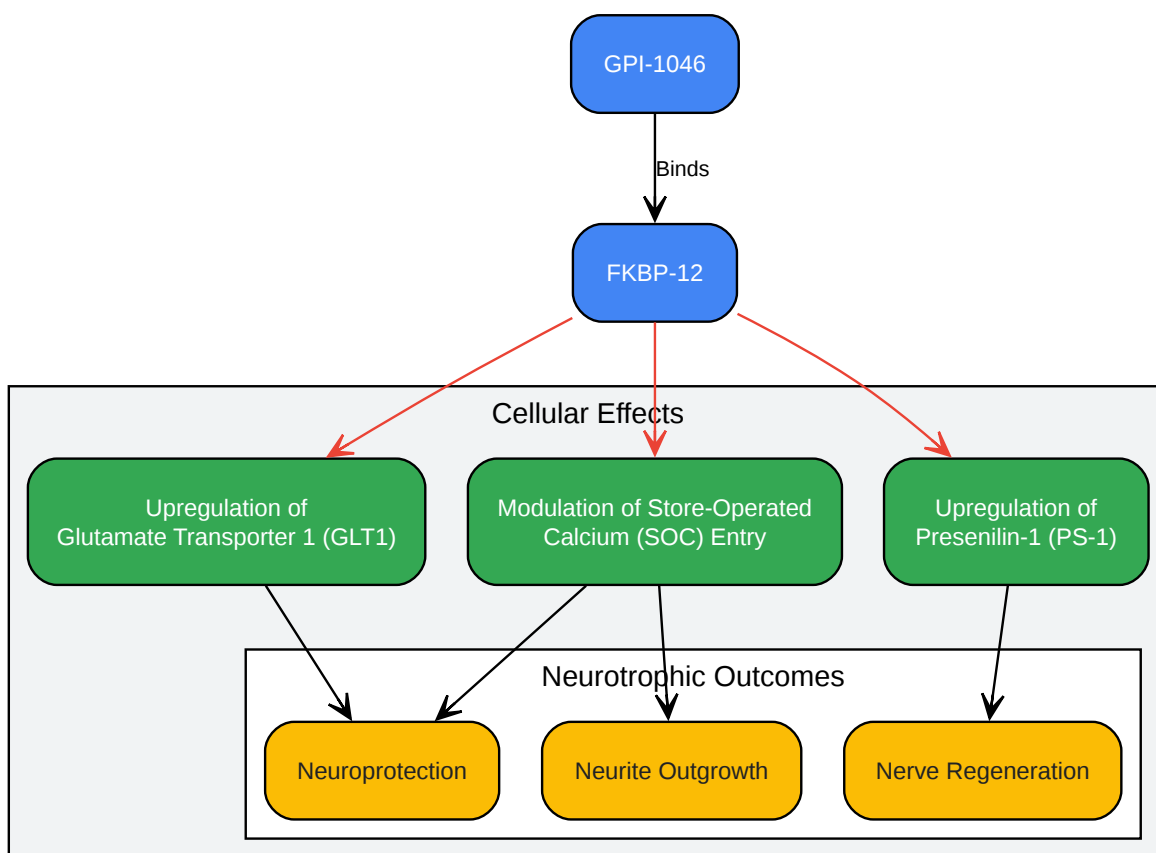


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Caption: Workflow for GPI-1046 solution preparation.

Proposed Signaling Pathway of GPI-1046

GPI-1046 exerts its neurotrophic effects by binding to FKBP-12. This interaction initiates a signaling cascade that is independent of calcineurin inhibition, a pathway associated with immunosuppressive FKBP ligands like FK506.[2] The downstream effects include the upregulation of GLT1, which is crucial for glutamate homeostasis, and modulation of intracellular calcium signaling.[1]



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Caption: Proposed GPI-1046 signaling pathway.

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